

4-Nonanone physical properties

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Compound of Interest

Compound Name: 4-Nonanone

Cat. No.: B1580890

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An In-Depth Technical Guide to the Physical Properties of **4-Nonanone**

Introduction

4-Nonanone, also known as pentyl propyl ketone, is an aliphatic ketone with the chemical formula C₉H₁₈O.[1][2] It is a colorless to light yellow liquid at room temperature and is characterized by a distinctive sweet or fruity odor.[3][4][5] This compound finds applications as a solvent, a flavoring agent in the food industry, and as an intermediate in the synthesis of other organic compounds.[3][4] Understanding its physical properties is crucial for its application in research, drug development, and various industrial processes, ensuring safe handling, proper formulation, and effective use. This guide provides a detailed overview of the core physical properties of **4-nonanone**, methodologies for their experimental determination, and a workflow for property analysis.

Core Physical Properties of 4-Nonanone

The physical characteristics of **4-nonanone** have been determined through various experimental and computational methods. The following table summarizes the key quantitative data.

Property	Value	Units	Notes	Citations
Identifiers				
IUPAC Name	nonan-4-one	-	[1]	
CAS Number	4485-09-0	-	[1][2]	
Molecular Formula	C ₉ H ₁₈ O	-	[1][2][4]	
Molecular Weight	142.24	g/mol	[1][5][6]	
General Properties				
Physical State	Liquid	-	At room temperature	[1][3]
Appearance	Colorless to light yellow, clear liquid	-	[3][4][5]	
Thermodynamic Properties				
Boiling Point	187 - 190	°C	At 760 mmHg	[1][4][7][8]
Melting Point	~ -18.52	°C	Estimated value	[4][5][8]
Flash Point	61.11 - 61.4	°C	Closed cup	[4][8][9]
Physical Characteristics				
Density	0.819 - 0.827	g/cm ³	At 20-25 °C	[5][7][9][10]
Refractive Index	1.416 - 1.422	nD ²⁰	At 20 °C, Sodium D-line	[4][7][9]
Vapor Pressure	~ 0.553	mmHg	At 25 °C, Estimated value	[4][9]
Solubility				

Water Solubility	~ 284.4	mg/L	At 25 °C, Estimated value	[9][11]
Solvent Solubility	Soluble	-	In alcohol and ether	[3][9]

Experimental Protocols

Accurate determination of physical properties is fundamental in chemical characterization. The following sections detail standard laboratory protocols for measuring the key properties of liquid compounds like **4-nonanone**.

Determination of Density

The density of a liquid can be determined by accurately measuring the mass of a known volume.

- Apparatus: Analytical balance, pycnometer (density bottle) or a graduated cylinder and beaker, and a temperature-controlled water bath.[12]
- Methodology (using a pycnometer):
 - Cleaning and Drying: The pycnometer is thoroughly cleaned with a suitable solvent, rinsed with deionized water, and dried completely.
 - Mass of Empty Pycnometer: The mass of the clean, dry pycnometer with its stopper is accurately measured on an analytical balance (m_1).
 - Mass of Pycnometer with Water: The pycnometer is filled with deionized water of a known temperature (e.g., 20 °C) and placed in a water bath to reach thermal equilibrium. The stopper is inserted, allowing excess water to escape through the capillary. The exterior is dried, and the mass is recorded (m_2).
 - Mass of Pycnometer with **4-Nonanone**: The pycnometer is emptied, dried, and filled with **4-nonanone**. The same procedure for temperature equilibration and weighing is followed to determine the mass (m_3).

- Calculation: The density (ρ) of **4-nonanone** is calculated using the formula: $\rho_{\text{liquid}} = [(m_3 - m_1) / (m_2 - m_1)] * \rho_{\text{water}}$ where ρ_{water} is the known density of water at the experimental temperature.

Determination of Boiling Point

The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure.

- Apparatus: Distillation flask, condenser, thermometer, heating mantle, and boiling chips.
- Methodology (Simple Distillation):
 - Setup: A small volume of **4-nonanone** is placed in the distillation flask along with a few boiling chips to ensure smooth boiling.
 - Thermometer Placement: The thermometer is positioned so that the top of its bulb is level with the bottom of the side-arm leading to the condenser.
 - Heating: The flask is gently heated. As the liquid boils, the vapor rises, surrounds the thermometer bulb, and passes into the condenser.
 - Temperature Reading: The temperature is recorded when it stabilizes, which occurs when the vapor and liquid are in equilibrium. This stable temperature is the boiling point. The atmospheric pressure should also be recorded, as boiling point varies with pressure.

Determination of Refractive Index

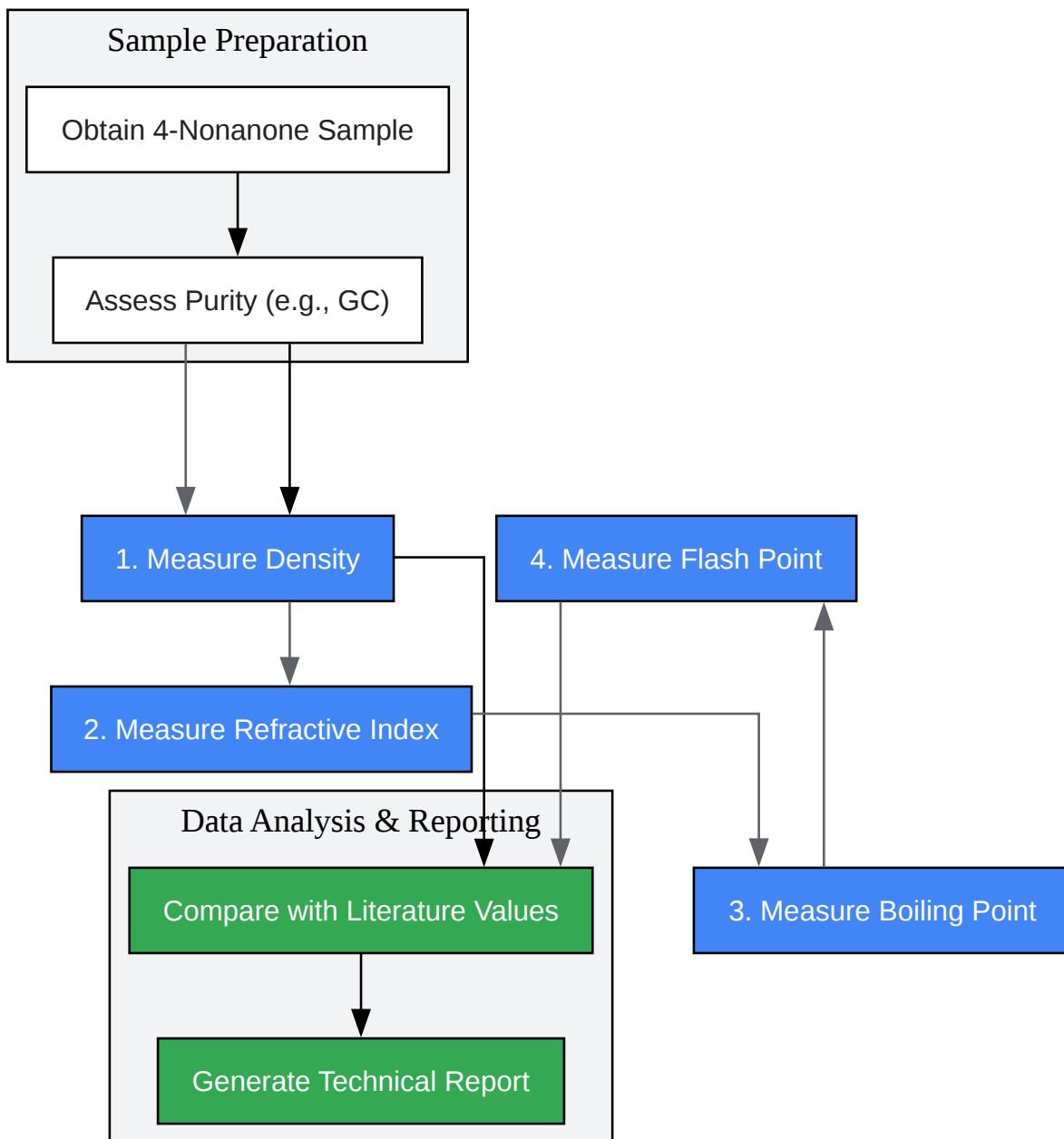
The refractive index measures how light propagates through a substance and is a valuable tool for identifying and assessing the purity of liquids.[13]

- Apparatus: Abbe refractometer, constant temperature water bath, and a sodium D-line light source.
- Methodology:
 - Calibration: The refractometer is calibrated using a standard liquid with a known refractive index, such as distilled water.

- Sample Application: A few drops of **4-nonanone** are placed on the prism of the refractometer.
- Temperature Control: The prisms are brought to a constant temperature (typically 20 °C) by circulating water from the water bath.[13]
- Measurement: The light source is switched on, and the eyepiece is adjusted until the boundary line between the light and dark fields is sharp and centered on the crosshairs.
- Reading: The refractive index (nD^{20}) is read directly from the instrument's scale. The reading is corrected for temperature if the measurement is not performed at 20 °C.[13]

Workflow Visualization

The logical sequence for characterizing the physical properties of a liquid sample like **4-nonanone** can be visualized. The following diagram illustrates a standard experimental workflow.



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Caption: Experimental workflow for determining the physical properties of **4-Nonanone**.

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